

# Measuring Angiopoietin-like Protein 8 (ANGPTL8) in Human Plasma: Application Notes and Protocols

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#### Introduction

Angiopoietin-like protein 8 (ANGPTL8), also known as betatrophin, is a crucial regulator of lipid and glucose metabolism.[1][2] Primarily secreted by the liver and adipose tissue, ANGPTL8 plays a significant role in triglyceride partitioning by inhibiting lipoprotein lipase (LPL) activity, often in concert with ANGPTL3.[3][4][5] Dysregulated levels of ANGPTL8 have been associated with various metabolic disorders, including type 2 diabetes, obesity, and non-alcoholic fatty liver disease, making it a molecule of significant interest for therapeutic intervention and biomarker development.[3][6] This document provides detailed application notes and protocols for the accurate measurement of ANGPTL8 levels in human plasma.

### **Quantitative Data Summary**

The following tables summarize representative ANGPTL8 concentrations in human plasma from various studies. It is important to note that concentrations can vary significantly depending on the assay used, the population studied, and the physiological state of the individuals.

Table 1: Plasma ANGPTL8 Concentrations in Different Study Populations



Study Population	N	Mean ANGPTL8 Concentration (ng/mL)	Assay Method/Kit	Reference
Healthy, Non- obese Women	11	0.63 ± 0.10	EIA (Phoenix Pharmaceuticals)	[7]
Healthy, Non- obese Men	10	0.82 ± 0.09	EIA (Phoenix Pharmaceuticals)	[7]
Obese Women	33	0.64 ± 0.04	EIA (Phoenix Pharmaceuticals)	[7]
Obese Men	14	0.83 ± 0.10	EIA (Phoenix Pharmaceuticals)	[7]
Dallas Heart Study (Overall)	3538	13.3 (median)	ELISA (In-house)	[8][9]
Korean Children (Boys)	-	0.341 (median)	ELISA (EIAAB)	[10]
Korean Children (Girls)	-	0.270 (median)	ELISA (EIAAB)	[10]

Table 2: Comparison of Commercial ELISA Kits for Human ANGPTL8



Kit Manufacturer	Catalog Number	Detection Range	Sensitivity	Sample Type
Cusabio	CSB- EL028107HU	6.25 - 400 pg/mL	< 1.56 pg/mL	Serum, Plasma, Tissue Homogenates
Elabscience	E-EL-H1533	Not Specified	Not Specified	Serum, Plasma, Other Biological Fluids
IBL America	27795	0.61 - 80 pmol/L	Not Specified	Serum, EDTA Plasma, Cell Culture Supernatant
MyBioSource	MBS2515814	125 - 8000 pg/mL	75 pg/mL	Serum, Plasma, Other Biological Fluids
Ardent Bio	ARG81205	125 - 8000 pg/mL	75 pg/mL	Serum, Plasma, Other Biological Fluids
ELK Biotechnology	ELK8605	Not Specified	0.057 ng/mL	Serum, Plasma, Tissue Homogenates, Cell Lysates, Cell Culture Supernates

### **Experimental Protocols**

The most common method for quantifying ANGPTL8 in human plasma is the enzyme-linked immunosorbent assay (ELISA). The following is a generalized protocol based on commercially available sandwich ELISA kits. It is crucial to refer to the specific manufacturer's instructions for the kit being used.



# Protocol: Measurement of Human ANGPTL8 in Plasma by Sandwich ELISA

#### 1. Principle of the Assay

This assay employs the quantitative sandwich enzyme immunoassay technique.[11] An antibody specific for human ANGPTL8 is pre-coated onto a microplate.[11] Standards and samples are pipetted into the wells, and any ANGPTL8 present is bound by the immobilized antibody.[11] After washing away any unbound substances, a biotin-conjugated antibody specific for ANGPTL8 is added.[11] Following a wash, avidin conjugated to Horseradish Peroxidase (HRP) is added.[11] A substrate solution is then added, and color develops in proportion to the amount of ANGPTL8 bound in the initial step.[11] The reaction is stopped, and the optical density is measured at 450 nm.

- 2. Materials and Reagents (Typically provided in commercial kits)
- ANGPTL8-specific antibody-coated 96-well microplate
- Human ANGPTL8 standard
- Biotin-conjugated anti-human ANGPTL8 antibody
- Avidin-HRP conjugate
- Wash Buffer
- Substrate Solution (e.g., TMB)
- Stop Solution (e.g., dilute sulfuric acid)
- Assay Diluent/Sample Diluent
- Plate sealers
- 3. Equipment Required
- Microplate reader capable of measuring absorbance at 450 nm



- · Pipettes and pipette tips
- Eppendorf tubes for standard dilutions
- Vortex mixer
- Plate washer (optional)
- Incubator capable of maintaining 37°C
- 4. Sample Collection and Preparation
- Collect whole blood into tubes containing EDTA or heparin as an anticoagulant.[11]
- Centrifuge for 15 minutes at 1000 x g at 2-8°C within 30 minutes of collection.[11]
- Carefully aspirate the plasma supernatant and transfer it to a clean tube.
- Assay immediately or aliquot and store samples at -20°C or -80°C for later use.[11]
- Avoid repeated freeze-thaw cycles.[11]
- Before the assay, bring frozen plasma samples to room temperature and centrifuge again to remove any precipitate.[11]
- 5. Assay Procedure
- Reagent Preparation: Prepare all reagents, working standards, and samples as directed in the kit manual. Bring all reagents to room temperature before use.
- Standard and Sample Addition: Add 100  $\mu$ L of standard or sample to the appropriate wells. It is recommended that all standards and samples be assayed in duplicate.
- Incubation 1: Cover the plate with a plate sealer and incubate for the time and temperature specified in the kit manual (typically 1.5-2 hours at 37°C).[11]
- Washing 1: Aspirate the liquid from each well and wash the plate multiple times (usually 3 times) with Wash Buffer. After the last wash, remove any remaining Wash Buffer by inverting



the plate and blotting it against clean paper towels.

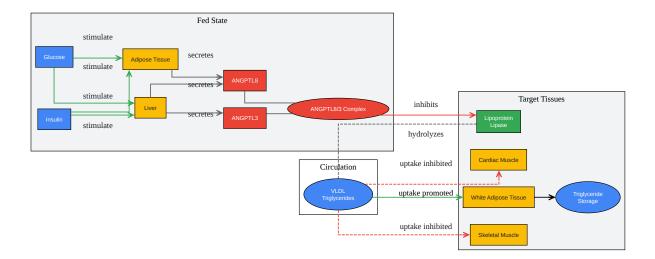
- Detection Antibody Addition: Add 100  $\mu$ L of the biotin-conjugated anti-human ANGPTL8 antibody to each well.
- Incubation 2: Cover the plate and incubate for the time and temperature specified in the kit manual (typically 1 hour at 37°C).[11]
- Washing 2: Repeat the aspiration and wash step as in step 4.
- Avidin-HRP Conjugate Addition: Add 100 μL of the Avidin-HRP conjugate to each well.
- Incubation 3: Cover the plate and incubate for the time and temperature specified in the kit manual (typically 30 minutes to 1 hour at 37°C).
- Washing 3: Repeat the aspiration and wash step, often with an increased number of washes (e.g., 5 times).
- Substrate Addition: Add 90 μL of Substrate Solution to each well.
- Incubation 4: Incubate the plate for the time specified in the kit manual (typically 15-30 minutes) at 37°C, protected from light.[11]
- Stop Reaction: Add 50 μL of Stop Solution to each well. The color in the wells should change from blue to yellow.
- Read Plate: Read the optical density of each well within 5 minutes using a microplate reader set to 450 nm.[11]
- 6. Calculation of Results
- Create a standard curve by plotting the mean absorbance for each standard on the y-axis against the concentration on the x-axis.
- Use the mean absorbance for each sample to determine the corresponding concentration of ANGPTL8 from the standard curve.
- If samples were diluted, multiply the concentration by the dilution factor.



# Visualization of ANGPTL8-Related Pathways and Workflows

#### **ANGPTL8 Signaling in Lipid Metabolism**

ANGPTL8 is a key regulator of triglyceride metabolism. In the fed state, increased insulin and glucose levels stimulate the expression of ANGPTL8 in the liver and adipose tissue.[12] ANGPTL8 then forms a complex with ANGPTL3, and this complex inhibits lipoprotein lipase (LPL) in skeletal and cardiac muscle.[4] This action prevents these tissues from taking up triglycerides from circulating very-low-density lipoproteins (VLDL), thereby directing the triglycerides towards white adipose tissue for storage.[3]





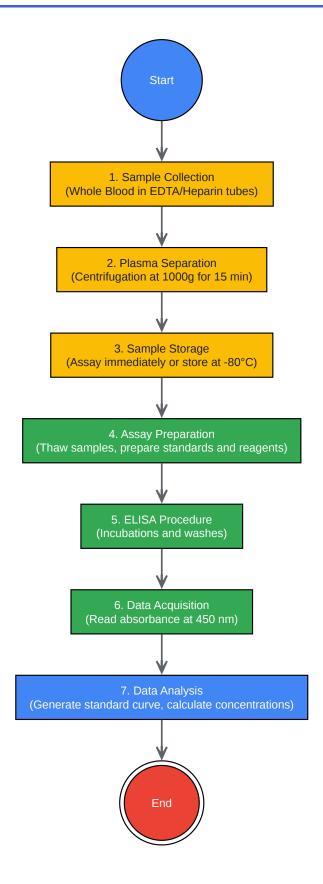
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Caption: ANGPTL8's role in regulating triglyceride metabolism.

#### **Experimental Workflow for ANGPTL8 Measurement**

The process of measuring ANGPTL8 in human plasma involves several distinct stages, from sample collection to data analysis. This workflow ensures the integrity of the sample and the accuracy of the results.





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Caption: Workflow for measuring ANGPTL8 in human plasma.



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